

Experimental setup for testing the detonation velocity of nitrotriazole-based explosives

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Compound of Interest

Compound Name: 4-(3-nitro-1H-1,2,4-triazol-1-yl)butan-2-one

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Application Notes and Protocols

Topic: Experimental Setup for Testing the Detonation Velocity of Nitrotriazole-Based Explosives

Abstract

This document provides a detailed guide for establishing a robust experimental setup to measure the detonation velocity (VoD) of nitrotriazole-based explosives, with a primary focus on 3-nitro-1,2,4-triazol-5-one (NTO). As the demand for insensitive high explosives (IHEs) grows, accurate characterization of their performance parameters is critical. Detonation velocity is a primary indicator of an explosive's performance and energy release rate[1][2]. This guide details the use of the widely accepted electronic pin probe method, offering a balance of precision, reliability, and accessibility. We will explain the causality behind the experimental design, provide step-by-step protocols, and outline the necessary safety procedures for handling these energetic materials.

Introduction: The Significance of Nitrotriazoles and Detonation Velocity

Nitrotriazole-based compounds, such as NTO, represent a critical class of energetic materials developed to be significantly less sensitive to accidental initiation by impact, shock, or friction compared to traditional explosives like RDX[3][4]. This insensitivity makes them ideal for applications in insensitive munitions (IM), enhancing the safety of storage and transportation.

The detonation velocity is the speed at which a detonation wave propagates through an explosive charge. It is a fundamental property that directly correlates with the explosive's detonation pressure and its ability to perform work, such as fragmenting a casing[1][2]. Therefore, precise and repeatable measurement of VoD is essential for the research, development, and quality control of new explosive formulations. Several techniques exist for this measurement, broadly categorized as point-to-point methods (like the D'Autriche method and electronic probes) and continuous methods (such as resistance wire or optical fiber techniques)[5][6]. This protocol will focus on the electronic ionization pin probe method due to its high accuracy and ability to provide multiple data points along the explosive column.[7]

Principle of the Electronic Pin Probe Method

The electronic method for measuring detonation velocity is a point-to-point technique that relies on detecting the arrival of the detonation front at precisely known locations along an explosive charge.[1][7]

The core principle is as follows:

- **Sensor Placement:** Multiple conductive probes (pins) are inserted into the explosive charge at carefully measured distances from each other.
- **Ionization Front:** The detonation front is characterized by extremely high pressure and temperature, which ionizes the material and creates a highly conductive plasma.
- **Circuit Completion:** Each pin probe is part of an open electrical circuit. When the conductive detonation front reaches a pin, it completes the circuit, causing a sharp change in voltage or current.
- **Time-of-Arrival:** A high-speed data acquisition system, typically a digital oscilloscope, records the precise time at which each probe's circuit is closed.
- **Velocity Calculation:** By dividing the known distance between consecutive probes by the measured time interval of the detonation wave's travel between them, the detonation velocity can be accurately calculated.

This method is advantageous because it is robust, provides multiple velocity measurements along the charge to ensure a stable detonation was achieved, and is less complex to set up

than some continuous or optical methods.[\[7\]](#)

Experimental Design and Protocol

A successful and self-validating experiment requires meticulous attention to the preparation of the explosive charge and the assembly of the measurement apparatus.

Required Materials and Equipment

Component	Specifications & Rationale
Nitrotriazole Explosive	e.g., 3-nitro-1,2,4-triazol-5-one (NTO) powder. The purity and crystal morphology of the sample must be well-characterized as they influence detonation properties.
Hydraulic Press	For pressing explosive powder into cylindrical pellets of a specific, uniform density. Density is a critical parameter affecting VoD.
Confinement Tube	Typically made of a rigid material like steel, copper, or heavy-walled cardboard/PMMA, depending on the desired degree of confinement. Confinement can increase the measured VoD.
Detonator	An appropriate initiating device (e.g., a No. 8 detonator) to ensure the prompt and reliable initiation of the main charge.
Booster Charge (if needed)	A small pellet of a more sensitive secondary explosive (e.g., RDX) may be required to ensure a stable detonation is achieved in the less sensitive NTO charge.[8]
Ionization Pin Probes	Commercially available or lab-fabricated probes, often made from coaxial cable. They must be robust enough to withstand handling and insertion.[7]
Digital Oscilloscope	High-speed, multi-channel (≥ 4 channels) with a high sampling rate (≥ 1 GS/s) to accurately record the nanosecond-scale time intervals.
High-Voltage Power Supply	To provide the necessary voltage for the pin probe circuits.
Coaxial Cables	50-ohm impedance cables to transmit the signals from the probes to the oscilloscope with minimal signal degradation.

Blasting Machine	A dedicated and certified device for firing the detonator remotely.
Blast Chamber/Test Site	A certified and properly shielded enclosure or remote outdoor area designed for detonating explosives safely.
Calipers/Micrometer	For precise measurement of charge dimensions and probe spacing.

Step-by-Step Experimental Protocol

Step 1: Preparation of the Explosive Charge ("Rate Stick")

- **Weigh the Explosive:** Accurately weigh the amount of NTO powder required to achieve the target density for a given pellet volume.
- **Press the Charge:** Carefully press the powder in a hardened steel die using a hydraulic press to form a cylindrical pellet of a predetermined diameter and length. Record the final mass and dimensions to calculate the charge density ($\rho = m/V$). For new formulations, multiple densities should be tested.
- **Drill Probe Holes:** If using a rigid confinement tube, precisely drill small holes at measured intervals along its length for the insertion of the pin probes. The accuracy of these distances is paramount for the final calculation.
- **Assemble the Charge:** Insert the pressed NTO pellet(s) into the confinement tube. If using a booster, place it between the detonator and the main charge, ensuring intimate contact between all components.^[9]

Step 2: Assembly of the Measurement Apparatus

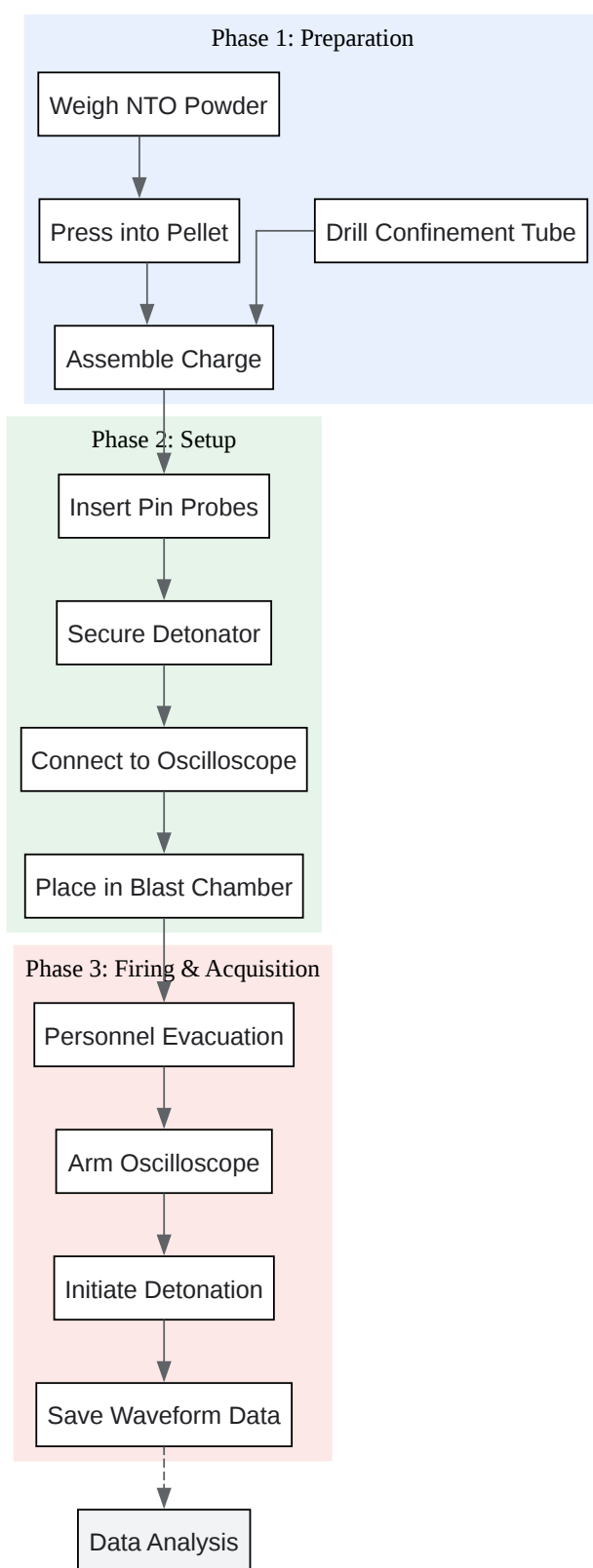
- **Insert Probes:** Carefully insert the ionization pin probes through the pre-drilled holes so that their tips are in firm contact with the explosive charge. Ensure the probes are perpendicular to the charge axis.
- **Secure the Detonator:** Place the detonator at one end of the charge assembly, ensuring it is properly seated and secured.

- **Connect Cabling:** Connect each pin probe to a separate channel on the digital oscilloscope using coaxial cables.
- **Final Placement:** Transport the fully assembled rate stick to the designated firing point within the blast chamber or test site.

Step 3: Test Execution and Data Acquisition

- **Clear the Area:** Ensure all personnel are evacuated to a safe, shielded location.
- **Connect Firing Line:** Remotely connect the detonator leads to the blasting machine.
- **Arm the System:** Arm the oscilloscope to trigger on the signal from the first pin probe.
- **Initiate Detonation:** Fire the charge using the blasting machine.
- **Save Data:** After the event, save the waveform data from the oscilloscope for analysis.

Visual Workflow Diagram



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Caption: High-level workflow for detonation velocity measurement.

Data Analysis and Interpretation

The raw data from the oscilloscope will be a series of voltage steps, with each step corresponding to the detonation front reaching a pin.

- **Determine Time-of-Arrival (ToA):** For each channel, precisely determine the time at which the voltage rises. This is your ToA for that probe. Let these times be t_1 , t_2 , t_3 , etc.
- **Calculate Time Intervals (Δt):** Calculate the time difference between the arrivals at consecutive probes:
 - $\Delta t_{12} = t_2 - t_1$
 - $\Delta t_{23} = t_3 - t_2$
- **Calculate Velocity (VoD):** Let the known distances between the probes be d_{12} , d_{23} , etc. Calculate the velocity for each segment:
 - $VoD_{12} = d_{12} / \Delta t_{12}$
 - $VoD_{23} = d_{23} / \Delta t_{23}$
- **Average Velocity:** If the velocities for each segment are consistent, it indicates a stable detonation. The average of these values can be reported as the final detonation velocity. Significant variation may indicate that the charge was failing or overdriven.

Sample Data Table:

Probe Segment	Distance (d)	Time Interval (Δt)	Calculated VoD
Probes 1 to 2	50.0 mm \pm 0.1 mm	6.10 μ s \pm 0.01 μ s	8197 m/s
Probes 2 to 3	50.0 mm \pm 0.1 mm	6.08 μ s \pm 0.01 μ s	8224 m/s
Average VoD	8211 m/s		

The results should be compared against theoretical calculations or existing literature values for NTO at a similar density.[3][8] For example, NTO has a calculated detonation velocity

equivalent to RDX.[3]

Mandatory Safety Protocols

Working with explosives demands uncompromising adherence to safety procedures. All operations must be conducted by trained personnel in approved facilities.

- **Handling and Storage:** Store explosives in a designated, locked magazine separate from detonators and incompatible materials.[10] Handle chemicals gently, avoiding friction, shock, and impact.[11] Use non-sparking tools.
- **Personal Protective Equipment (PPE):** At a minimum, flame-resistant lab coats, safety goggles, and a face shield must be worn when handling explosives.[12]
- **Remote Operation:** All detonation experiments must be initiated remotely from a shielded control room. The blast chamber must be designed to withstand the expected explosive output.
- **Scale of Work:** Always work with the smallest quantity of explosive necessary for the experiment.[13]
- **Emergency Procedures:** Ensure clear emergency protocols are in place, including procedures for misfires, fires, and medical emergencies.[12] All personnel must be familiar with the location of emergency showers, eyewashes, and first aid kits.

Complementary Advanced Technique: High-Speed Photography

For a more comprehensive analysis, high-speed imaging can be used to visualize the detonation event.[14][15]

- **Principle:** A high-speed camera, capable of millions of frames per second, captures the luminous detonation front as it propagates along a charge (often in a transparent confinement tube).[1][14]
- **Setup:** The camera is focused on the rate stick, and the detonation itself provides the necessary illumination.

- Analysis: By measuring the position of the detonation front in consecutive frames and knowing the time between frames, a continuous velocity profile can be generated.[16] This method is excellent for observing non-ideal detonation behavior or the interaction of the shock wave with its surroundings.[17]

Visualization of High-Speed Imaging Logic



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Caption: Logical flow of the high-speed photography method.

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